

Alitame Solubility: A Comprehensive Technical Guide

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Compound of Interest

Compound Name: Alitame

Cat. No.: B1666883

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This technical guide provides an in-depth overview of the solubility of **alitame**, a high-intensity dipeptide sweetener. Understanding the solubility of **alitame** in various solvents is critical for its application in food and pharmaceutical formulations, ensuring product stability, and optimizing delivery systems. This document outlines quantitative solubility data, details experimental protocols for solubility determination, and presents a visual workflow of the experimental process.

Core Concepts in Alitame Solubility

Alitame is a dipeptide composed of L-aspartic acid and D-alanine, with a terminal N-substituted tetramethylthietanyl-amine moiety. Its molecular structure lends it a polar character, which is the primary determinant of its solubility profile. Generally, **alitame** exhibits high solubility in polar and hydroxyl-containing solvents, while its solubility is limited in nonpolar, lipophilic organic solvents.

Several factors can influence the solubility of **alitame**, including:

- **Solvent Polarity:** **Alitame**'s solubility is greatest in polar solvents due to favorable dipole-dipole interactions and hydrogen bonding.
- **pH:** As an amino acid derivative, **alitame**'s charge state is pH-dependent. Its solubility in aqueous solutions is lowest at its isoelectric point (pI), which is approximately 5.7.^[1] At pH

values above or below the pI, the molecule carries a net charge, increasing its interaction with water and thus its solubility.

- Temperature: The solubility of **alitame** in most solvents increases with a rise in temperature.

Quantitative Solubility Data

The following table summarizes the available quantitative data on the solubility of **alitame** in various solvents.

Solvent	Solubility (% w/v)	Temperature (°C)	Notes
Water	13.1	25	At isoelectric point (pH 5.7)[1][2]
Ethanol	61.0	Not Specified	[1]
Glycerol	53.7	Not Specified	
Methanol	41.9	Not Specified	
Propylene Glycol	53.7	Not Specified	
Chloroform	0.02	Not Specified	Slightly soluble[1]
n-Heptane	0.001	Not Specified	
DMSO	125 mg/mL	Not Specified	

Experimental Protocols for Solubility Determination

A standardized and rigorous experimental protocol is essential for obtaining accurate and reproducible solubility data. The following methodology is based on the OECD Guideline for the Testing of Chemicals, Test No. 105: Water Solubility, and can be adapted for various solvents.

[1][2][3][4][5]

Principle

The "flask method" is suitable for substances with a solubility of 10 mg/L or higher and involves creating a saturated solution of the test substance in a chosen solvent. The concentration of

the substance in the saturated solution is then determined analytically after achieving equilibrium.

Materials and Equipment

- **Alitame** (analytical standard)
- Selected solvents (e.g., deionized water, ethanol, etc.) of high purity
- Thermostatically controlled shaker or water bath
- Analytical balance
- Volumetric flasks and pipettes
- Centrifuge or filtration apparatus (e.g., syringe filters with appropriate membrane)
- Analytical instrument for quantification (e.g., High-Performance Liquid Chromatography with UV detection, HPLC-UV)
- pH meter (for aqueous solutions)

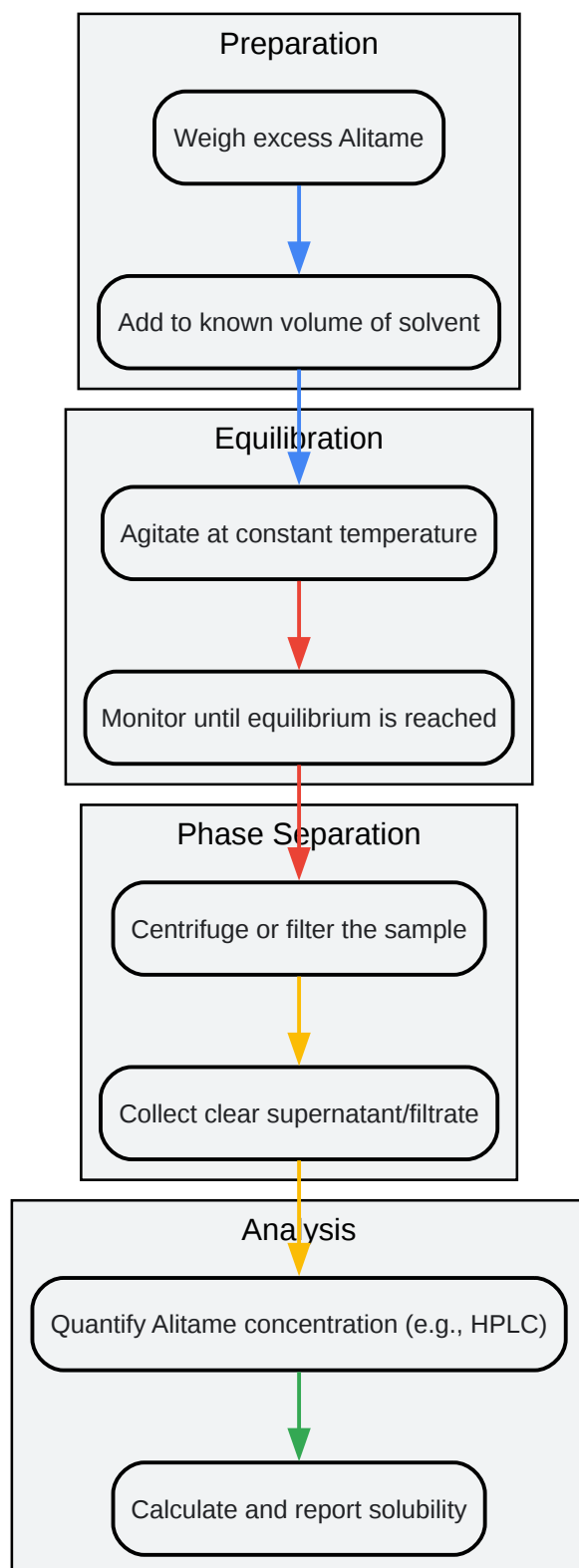
Procedure

- **Preliminary Test:** A preliminary test is conducted to estimate the approximate solubility and the time required to reach equilibrium. This helps in determining the appropriate amount of **alitame** and the duration for the main experiment.
- **Sample Preparation:** An excess amount of **alitame**, as determined from the preliminary test, is added to a known volume of the solvent in a flask. The flask is then sealed to prevent solvent evaporation.
- **Equilibration:** The flask is agitated in a thermostatically controlled shaker or water bath at a constant temperature (e.g., 25 °C) for a sufficient period to reach equilibrium. It is recommended to take measurements at different time points (e.g., 24, 48, and 72 hours) to confirm that equilibrium has been reached.

- **Phase Separation:** Once equilibrium is achieved, the mixture is allowed to stand to allow the undissolved solid to settle. The saturated solution is then separated from the excess solid by centrifugation or filtration. Care must be taken to avoid temperature changes during this step.
- **Quantification:** The concentration of **alitame** in the clear, saturated solution is determined using a validated analytical method, such as HPLC-UV. A calibration curve is prepared using standard solutions of known **alitame** concentrations to ensure accurate quantification.
- **Data Reporting:** The solubility is reported as the average of at least three replicate determinations, expressed in g/L, mg/mL, or % (w/v). The experimental conditions, including temperature and pH (for aqueous solutions), must be clearly stated.

Experimental Workflow Visualization

The following diagram illustrates the general workflow for determining the solubility of **alitame** using the flask method.



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Caption: Experimental workflow for determining **alitame** solubility.

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References

- 1. Water Solubility | Scymaris [scymaris.com]
- 2. OECD Guidelines for the Testing of Chemicals, Section 1 Test No. 105: Water ... - OECD - Google ブックス [books.google.co.jp]
- 3. oecd.org [oecd.org]
- 4. filab.fr [filab.fr]
- 5. oecd.org [oecd.org]
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